

# Unveiling the Chemical Identity of WAY-655978

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## Compound of Interest

Compound Name: WAY-655978

Cat. No.: B10801257

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**WAY-655978** is a specific chemical entity with a defined molecular structure. This guide provides the foundational chemical information for this compound, including its chemical structure and its formal name under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature system.

## Chemical Structure

The two-dimensional representation of the **WAY-655978** molecule is depicted below. The structure reveals a central thiazole ring linked to a pyridine ring on one side and an acetamide group on the other, which in turn is connected to a chlorophenyl group.

 Chemical structure of WAY-655978

## IUPAC Name

The systematic and unambiguous name for **WAY-655978**, following the rules of IUPAC nomenclature, is:

2-(3-chlorophenyl)-N-(2-(pyridin-4-yl)thiazol-4-yl)acetamide

This name precisely describes the arrangement of atoms and functional groups within the molecule.

## Physicochemical Properties

A summary of the key physicochemical properties of **WAY-655978** is provided in the table below.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>16</sub> H <sub>12</sub> ClN <sub>3</sub> OS     |
| Molecular Weight  | 329.80 g/mol  |
| CAS Number        | 692869-98-0   |
| SMILES            | <chem>O=C(NC1=NC(C2=CC=NC=C2)=CS1)CC3=CC=CC=C3Cl</chem> |

## Further Research and Data

Despite a thorough search of publicly available scientific databases and literature, detailed in-depth technical information regarding **WAY-655978**, including comprehensive quantitative data, specific experimental protocols, and associated signaling pathways, is not readily available under this specific identifier. The absence of such information limits the ability to provide a more in-depth technical guide as per the initial request. The provided chemical structure and IUPAC name serve as a foundational starting point for any future investigation into this compound.

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